

# Application Notes and Protocols for Seed-Mediated Growth of Gold-Platinum Nanoparticles

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## Compound of Interest

Compound Name: Gold;platinum

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This document provides detailed application notes and experimental protocols for the synthesis of gold-platinum (Au-Pt) core-shell nanoparticles via the seed-mediated growth method. This technique offers precise control over nanoparticle size, shape, and composition, making it a valuable tool for a wide range of applications, including catalysis, sensing, and nanomedicine.

## Application Notes

The seed-mediated growth method is a versatile bottom-up approach for synthesizing colloidal metal nanocrystals with controlled architectures.<sup>[1]</sup> The process involves two main steps: the synthesis of small "seed" nanoparticles and the subsequent growth of these seeds into larger, often core-shell, nanostructures by the reduction of a second metal precursor onto their surface.<sup>[2][3]</sup> For Au-Pt nanoparticles, gold nanoparticles (AuNPs) are typically synthesized first to serve as the seeds, followed by the controlled deposition of a platinum (Pt) shell.<sup>[1][4]</sup>

The distinct reduction potentials of gold and platinum precursors play a crucial role in the formation of the core-shell structure. Gold ions are more easily reduced to form the initial Au seeds. Subsequently, the Pt precursor is reduced onto the surface of the existing Au seeds, leading to the formation of a Pt shell.<sup>[5][6]</sup> The thickness and morphology of the Pt shell can be tuned by controlling experimental parameters such as the precursor concentrations, the ratio of

Au seeds to Pt precursor, temperature, and the choice of capping agents and reducing agents.  
[\[1\]](#)[\[5\]](#)[\[6\]](#)

Advantages of Au-Pt Core-Shell Nanoparticles:

- **Enhanced Catalytic Activity:** The combination of gold and platinum can lead to synergistic effects, resulting in enhanced catalytic activity and stability compared to monometallic nanoparticles.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- **Tunable Optical Properties:** The localized surface plasmon resonance (LSPR) of the gold core can be modulated by the platinum shell, allowing for the tuning of optical properties for applications in sensing and imaging.
- **Biocompatibility:** Gold nanoparticles are known for their biocompatibility, making Au-Pt nanoparticles promising candidates for biomedical applications such as drug delivery and photothermal therapy.
- **Controlled Synthesis:** The seed-mediated approach allows for precise control over the size and shape of the nanoparticles, which is critical for optimizing their properties for specific applications.[\[7\]](#)

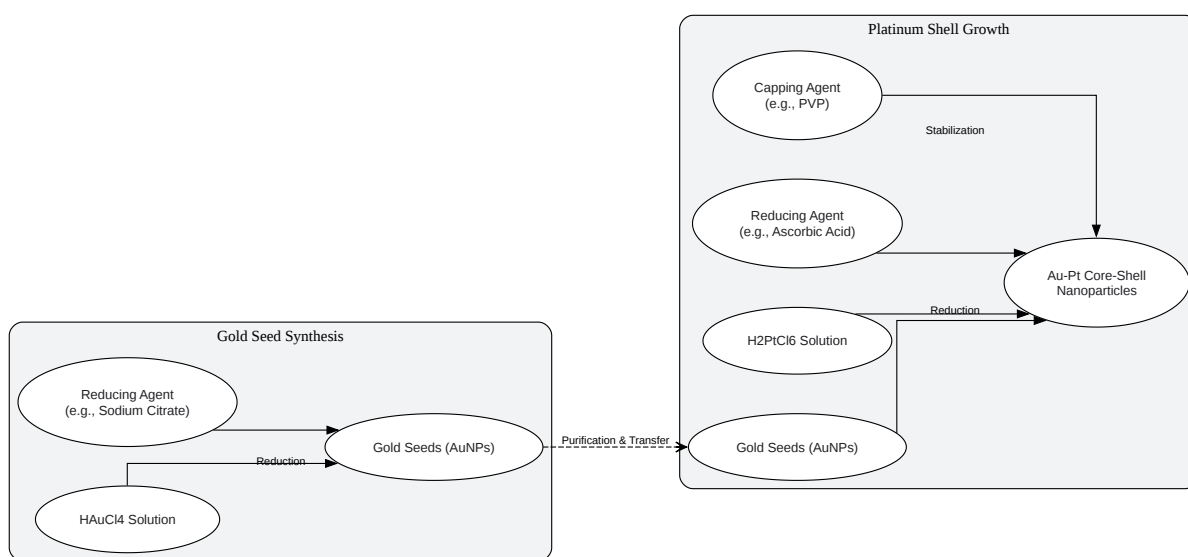
Applications in Drug Development:

The unique properties of Au-Pt nanoparticles make them attractive for various applications in drug development:

- **Drug Delivery:** Their high surface area-to-volume ratio allows for the efficient loading of drug molecules. The surface of the Pt shell can be further functionalized with targeting ligands to achieve site-specific drug delivery.
- **Catalytic Therapy:** Platinum is a well-known catalyst, and Au-Pt nanoparticles can be designed to catalyze specific reactions within the body for therapeutic purposes.
- **Biosensing:** The optical and catalytic properties of Au-Pt nanoparticles can be harnessed to develop sensitive and selective biosensors for the detection of disease biomarkers.

## Experimental Workflows and Signaling Pathways

Below are diagrams illustrating the key processes in the seed-mediated synthesis of Au-Pt nanoparticles.



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Caption: Workflow for seed-mediated synthesis of Au-Pt nanoparticles.

## Experimental Protocols

This section provides detailed protocols for the synthesis of Au-Pt core-shell nanoparticles. It is crucial to use high-purity reagents and thoroughly cleaned glassware for successful and reproducible synthesis.<sup>[8]</sup>

### Protocol 1: Polyol Synthesis of Au Seeds and Subsequent Pt Shell Growth

This protocol is adapted from a method used for synthesizing Au@Pt core-shell nanoparticles for electrocatalysis.<sup>[1]</sup>

Materials:

- Gold (III) chloride trihydrate ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ )
- Chloroplatinic acid hexahydrate ( $\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$ )
- Polyvinylpyrrolidone (PVP, MW: 40K)
- Ethylene glycol (EG)
- Silver nitrate ( $\text{AgNO}_3$ ) - for initial seed synthesis
- Ethanol
- Deionized (DI) water

Equipment:

- Three-neck round-bottom flask
- Magnetic stirrer with heating mantle
- Condenser
- Thermometer

- Centrifuge

Procedure:

#### Part A: Synthesis of Gold Nanoparticle (AuNP) Seeds

- Silver Nanoparticle Seed Preparation: In a three-neck flask, heat 10 mL of EG to 160 °C with magnetic stirring.
- In separate aliquots, add 2 mL of AgNO<sub>3</sub> solution (20 mM) and 4 mL of PVP (50 mM in EG) every 2.5 minutes.
- Maintain the reaction at 160 °C for 1 hour to form silver nanoparticle seeds.
- Gold Nanoparticle Synthesis: In a separate flask, mix 0.5 mL of the pre-synthesized silver nanoparticle seed solution with 5 mL of EG and heat to 160 °C.
- Once the temperature is stable, add 0.5 mL of HAuCl<sub>4</sub> solution (50 mM) and 1 mL of PVP (50 mM in EG).
- Continue the reaction for 1 hour to form the gold seeds. The resulting AuNPs will have an average size of approximately 8.1 ± 0.11 nm.<sup>[1]</sup>

#### Part B: Synthesis of Au@Pt Core-Shell Nanoparticles

- In the flask containing 7 mL of the pre-synthesized AuNP seed solution at 160 °C, add 0.5 mL of H<sub>2</sub>PtCl<sub>6</sub> solution (50 mM) and 1 mL of PVP (50 mM in EG) under magnetic stirring.
- Increase the reaction temperature to 190 °C and maintain for 15 minutes.
- Cool the solution to room temperature.
- Purification: Wash the resulting Au@Pt nanoparticles with ethanol and DI water by centrifugation at 12,000 rpm for 15 minutes.
- Resuspend the final product in a suitable solvent, such as isopropyl alcohol, for storage and further characterization.

## Protocol 2: Aqueous Synthesis of Au Seeds and Pt Shell Growth

This protocol is a general method that can be adapted for various applications.

### Materials:

- Gold (III) chloride ( $\text{HAuCl}_4$ )
- Sodium citrate ( $\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$ )
- Chloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ )
- Ascorbic acid ( $\text{C}_6\text{H}_8\text{O}_6$ )
- Cetyltrimethylammonium bromide (CTAB) or other capping agents
- Deionized (DI) water

### Equipment:

- Erlenmeyer flasks
- Magnetic stirrer with hot plate
- Vortex mixer
- Spectrophotometer (for characterization)
- Transmission Electron Microscope (TEM) (for characterization)

### Procedure:

#### Part A: Synthesis of Gold Nanoparticle (AuNP) Seeds (Turkevich-Frens Method)

- In a clean Erlenmeyer flask, bring 100 mL of a 0.01%  $\text{HAuCl}_4$  solution to a rolling boil with vigorous stirring.
- Rapidly add 2 mL of a 1% sodium citrate solution to the boiling  $\text{HAuCl}_4$  solution.

- The solution color will change from pale yellow to gray, then to purple, and finally to a deep red, indicating the formation of AuNPs.
- Continue boiling for 15 minutes, then remove from heat and allow to cool to room temperature while stirring.

#### Part B: Synthesis of Au@Pt Core-Shell Nanoparticles

- **Growth Solution Preparation:** In a separate flask, prepare a growth solution containing a specific concentration of  $\text{H}_2\text{PtCl}_6$ , a capping agent (e.g., CTAB), and DI water.
- **Seeding:** Add a calculated volume of the prepared AuNP seed solution to the growth solution under gentle stirring. The amount of seed solution will influence the final size of the core-shell nanoparticles.
- **Reduction:** Add a reducing agent, such as ascorbic acid, to the mixture to initiate the reduction of the platinum precursor onto the gold seeds.
- Allow the reaction to proceed for a set amount of time, during which the color of the solution will change, indicating the growth of the platinum shell.
- **Purification:** Purify the resulting Au@Pt nanoparticles by centrifugation and resuspension in DI water to remove excess reactants.

## Quantitative Data Summary

The following tables summarize key quantitative data from various seed-mediated synthesis protocols for Au-Pt and related nanoparticles.

Table 1: Synthesis Parameters for Au@Pt Nanoparticles<sup>[1]</sup>

Parameter	Au Seed Synthesis	Au@Pt Growth (1:1 ratio)
Gold Precursor	0.5 mL of 50 mM HAuCl <sub>4</sub>	-
Platinum Precursor	-	0.5 mL of 50 mM H <sub>2</sub> PtCl <sub>6</sub>
Capping Agent	1 mL of 50 mM PVP	1 mL of 50 mM PVP
Solvent	Ethylene Glycol (EG)	Ethylene Glycol (EG)
Temperature	160 °C	160 °C, then 190 °C
Reaction Time	1 hour	15 minutes
Au Seed Size	~8.1 nm	-

Table 2: Parameters for Seed-Mediated Gold Nanorod Synthesis (for comparison of seed-mediated principles)[9]

Parameter	Seed Solution	Growth Solution
Gold Precursor	0.25 mL of 10 mM HAuCl <sub>4</sub>	Varies
Reducing Agent	0.6 mL of 10 mM NaBH <sub>4</sub>	Ascorbic Acid
Capping Agent	10 mL of 0.1 M CTAB	CTAB, NaOL
Additives	-	AgNO <sub>3</sub> , HCl
Aging Time	30 minutes	-

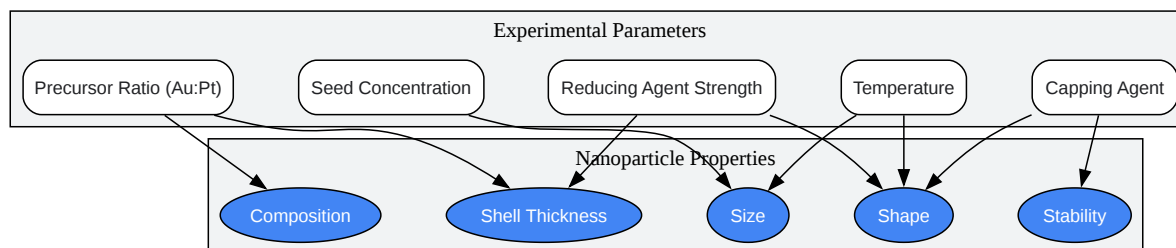
Table 3: Influence of Au/Pt Ratio on Nanoparticle Characteristics[1]

Au/Pt Ratio	Resulting Nanoparticle Structure	Electrocatalytic Activity for Methanol Oxidation
1:1	Core-shell	Good
1:2	Core-shell with thicker Pt shell	Greatly enhanced
1:3	Core-shell with even thicker Pt shell	-



## Logical Relationships in Seed-Mediated Growth

The following diagram illustrates the relationships between key experimental parameters and the resulting nanoparticle properties in a seed-mediated growth process.



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Caption: Key parameter influences on nanoparticle properties.

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